

# The Discovery and Development of Flupyrsulfuron-methyl: A Technical Guide

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## Compound of Interest

Compound Name: *Flupyrsulfuron-methyl*

Cat. No.: *B1329956*

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An in-depth examination of the discovery, development, and mechanism of action of the sulfonylurea herbicide, **Flupyrsulfuron-methyl**.

## Introduction

**Flupyrsulfuron-methyl** is a selective, post-emergence sulfonylurea herbicide developed by DuPont for the control of grass and broadleaf weeds in cereal crops.[1][2] Its journey from discovery to commercialization is a testament to the advancements in synthetic chemistry and a deeper understanding of plant biochemistry. This technical guide provides a comprehensive overview of the discovery and developmental history of **Flupyrsulfuron-methyl**, its mode of action, and the key experimental methodologies employed in its evaluation.

## Discovery and Developmental History

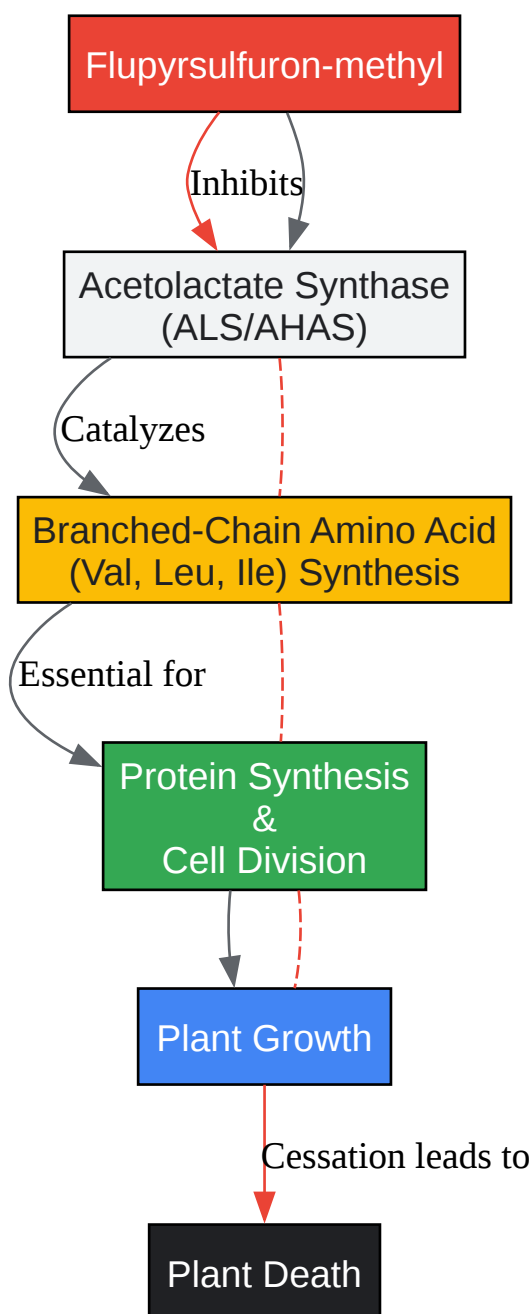
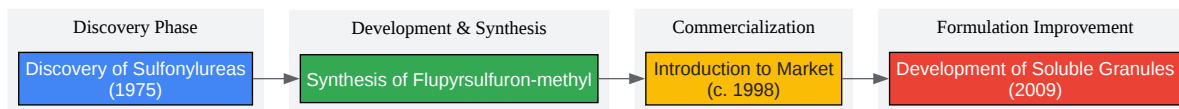
The story of **Flupyrsulfuron-methyl** is intrinsically linked to the broader history of sulfonylurea herbicides, a class of compounds that revolutionized weed control with their high efficacy at low application rates.[3][4] The first sulfonylurea herbicide was discovered by George Levitt at DuPont in 1975.[3][5] This breakthrough paved the way for the development of a wide range of related compounds with varying spectrums of activity and crop selectivity.

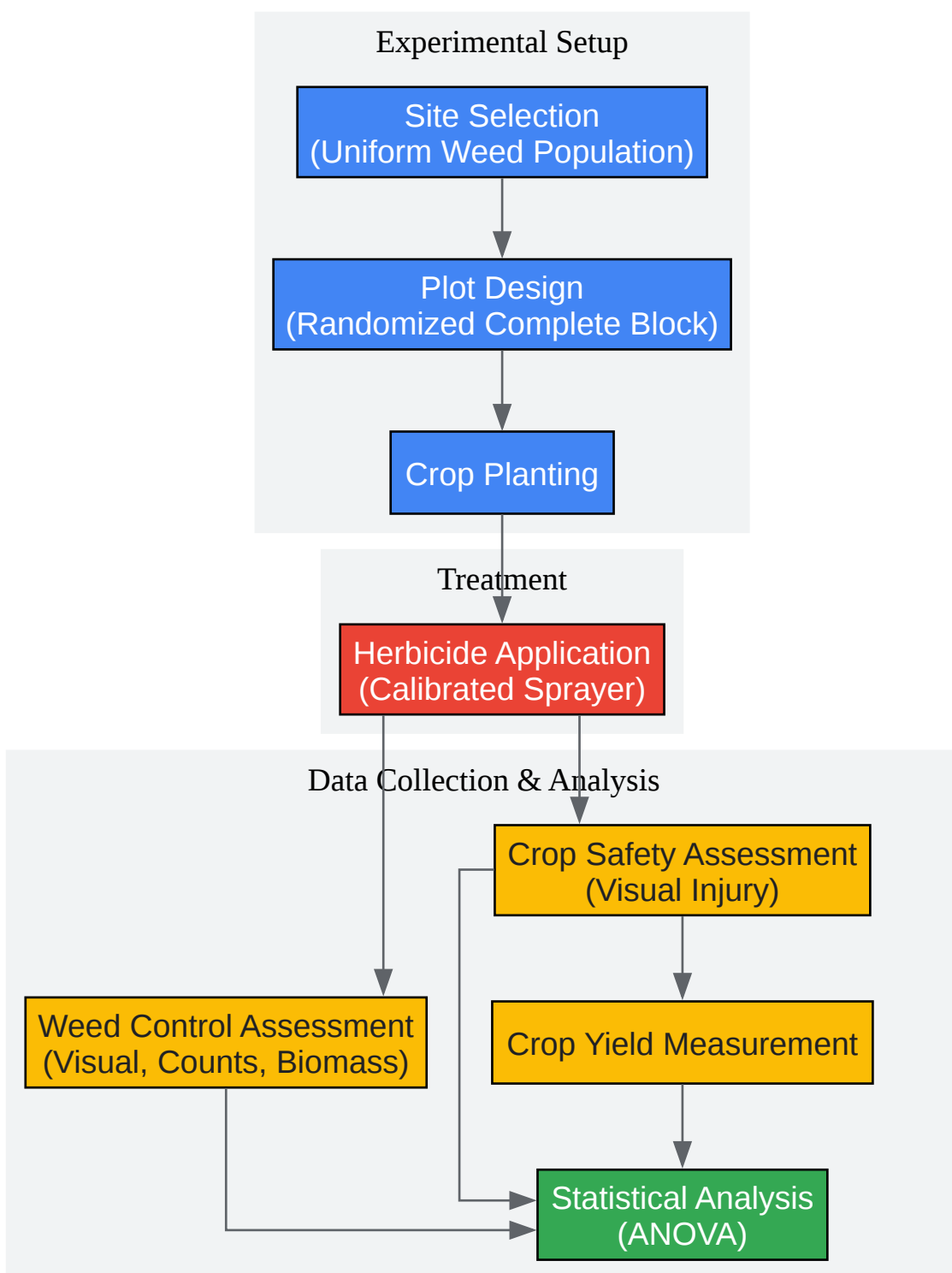
**Flupyrsulfuron-methyl**, a 5-substituted sulfonylurea, was introduced by DuPont around 1998.[6] Its development was driven by the need for effective control of problematic weeds in cereals, such as blackgrass (*Alopecurus myosuroides*).[1][7] The key to its selectivity in crops

like wheat and barley lies in the rapid metabolic degradation of the herbicide in the crop plant, while it is metabolized much slower in susceptible weed species.[7]

#### Developmental Timeline:

- 1975: Discovery of the first sulfonylurea herbicide by George Levitt at DuPont.[3]
- 1980s: Extensive research and development of various sulfonylurea herbicides by DuPont and other companies.[8]
- Late 1990s: Introduction of **Flupyrsulfuron-methyl** by DuPont as a selective herbicide for cereals.[6]
- 2009: A team at DuPont receives an award for the development of soluble granule (SG) formulations of sulfonylurea herbicides, improving their delivery and efficacy.[4]





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